

Application Notes and Protocols for PhotoSph-Based Assays

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Compound of Interest

Compound Name: PhotoSph

Cat. No.: B1193366

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Introduction

PhotoSph-based assays represent a powerful application of optogenetics, enabling precise spatiotemporal control over intracellular signaling pathways. This technology utilizes photoswitchable proteins, such as the Dronpa domain, engineered into kinases to modulate their activity with light. This allows for the reversible activation and deactivation of specific signaling cascades, offering unparalleled resolution compared to traditional pharmacological or genetic methods.^[1] These tools are invaluable for dissecting complex cellular processes, identifying novel therapeutic targets, and screening for pathway-specific inhibitors.

These application notes provide detailed protocols for the experimental design and execution of **PhotoSph**-based assays, with a focus on the Raf/MEK/ERK and PI3K/AKT signaling pathways.

Principle of PhotoSph Technology

The core of **PhotoSph** technology is a genetically encoded, light-sensitive kinase. In a common design, photoswitchable domains, such as the photodissociable Dronpa1 protein, are inserted on either side of the kinase's active site.

- **OFF State** (Dark or specific wavelength light): In the dark or under cyan light (e.g., 500 nm), the Dronpa domains dimerize, sterically blocking the active site of the kinase and rendering it

inactive.

- **ON State (Specific wavelength light):** Upon illumination with a different wavelength of light (e.g., 400 nm), the Dronpa domains dissociate, exposing the active site and enabling the kinase to phosphorylate its downstream substrates.

This light-mediated control is rapid, reversible, and can be targeted to specific subcellular regions, providing high spatiotemporal resolution.

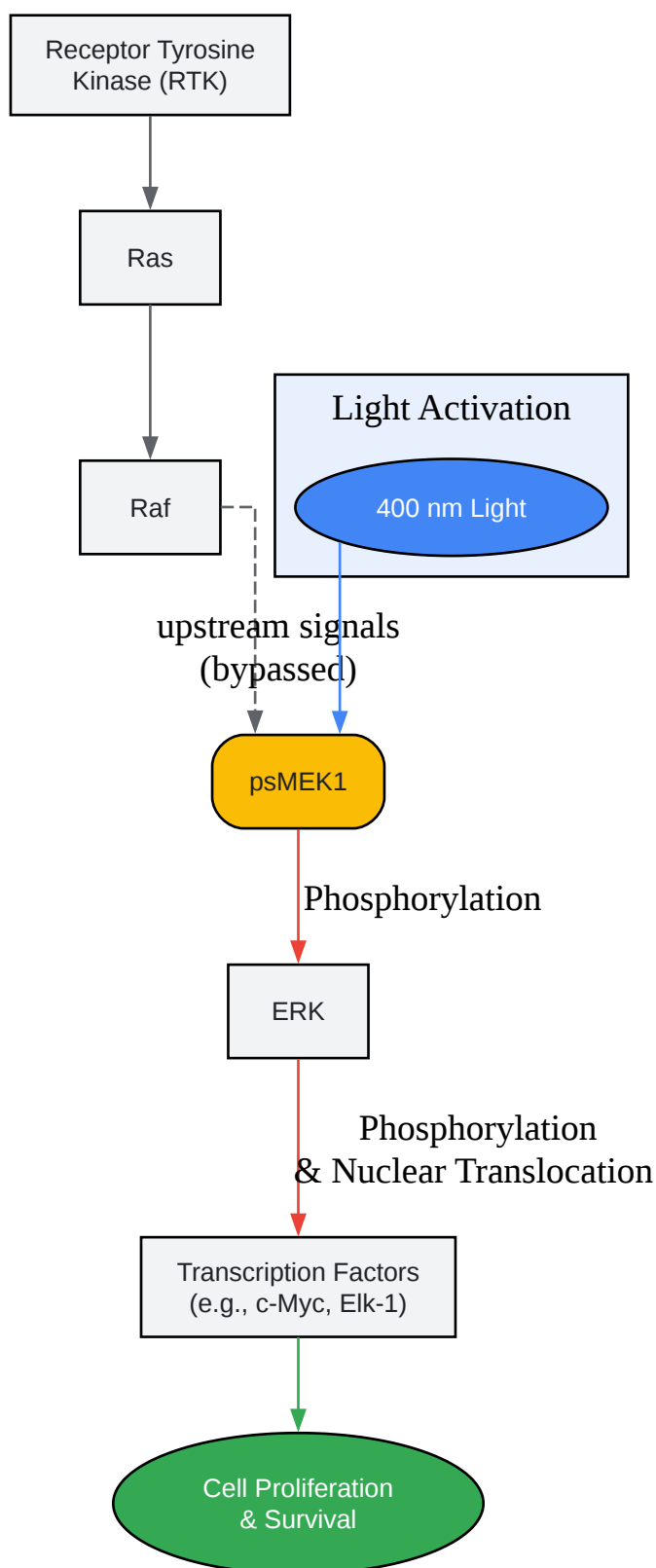
Key Applications

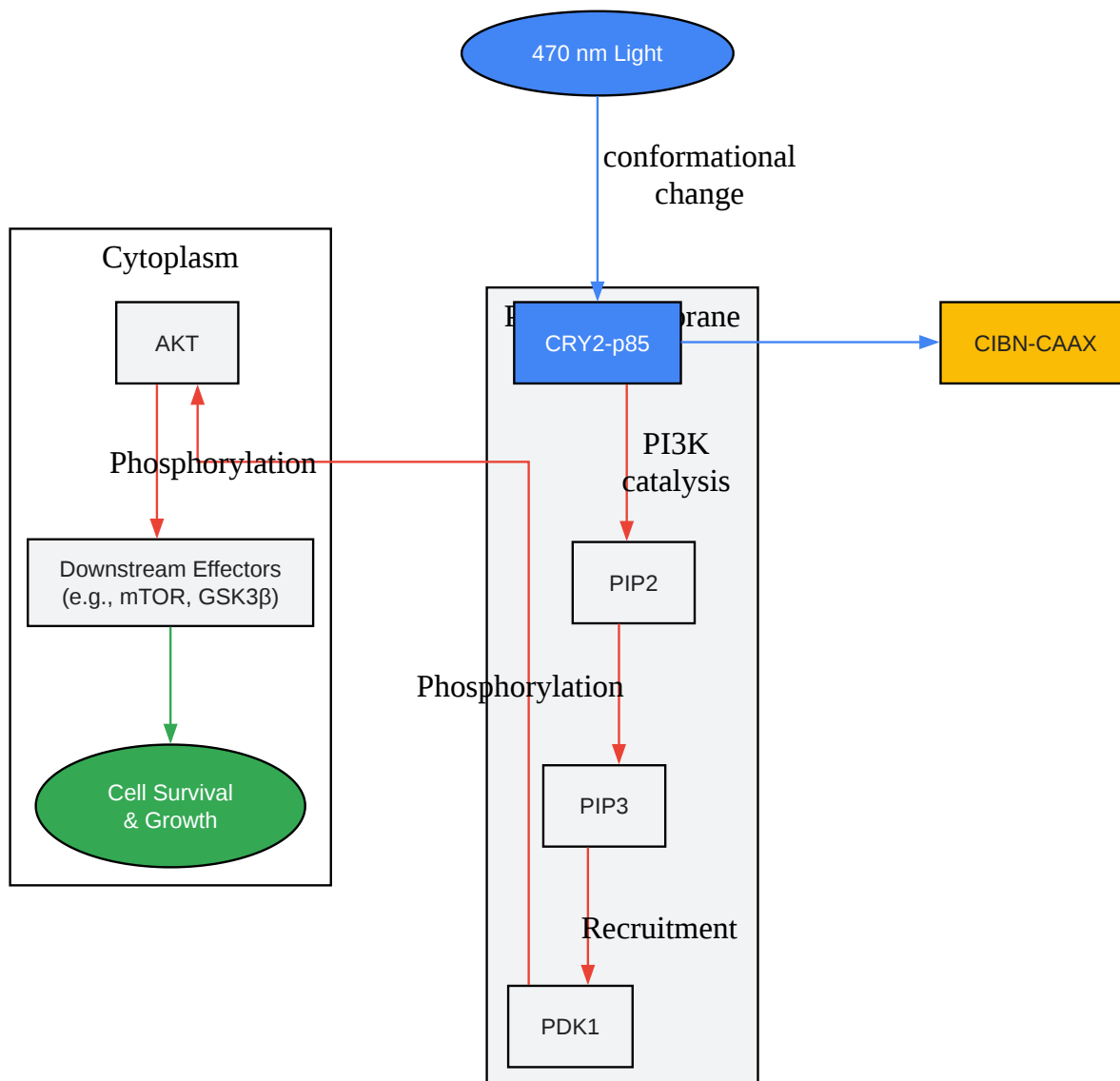
- **Dissecting Signaling Dynamics:** Elucidate the temporal dynamics of signaling pathways with precise on/off control.
- **Spatial Control of Signaling:** Activate signaling in specific subcellular compartments to study localized effects.
- **Drug Discovery and Screening:** Develop high-throughput screens for inhibitors of specific kinases or pathways.
- **In Vivo Studies:** Investigate the role of signaling pathways in live organisms with implantable light sources.

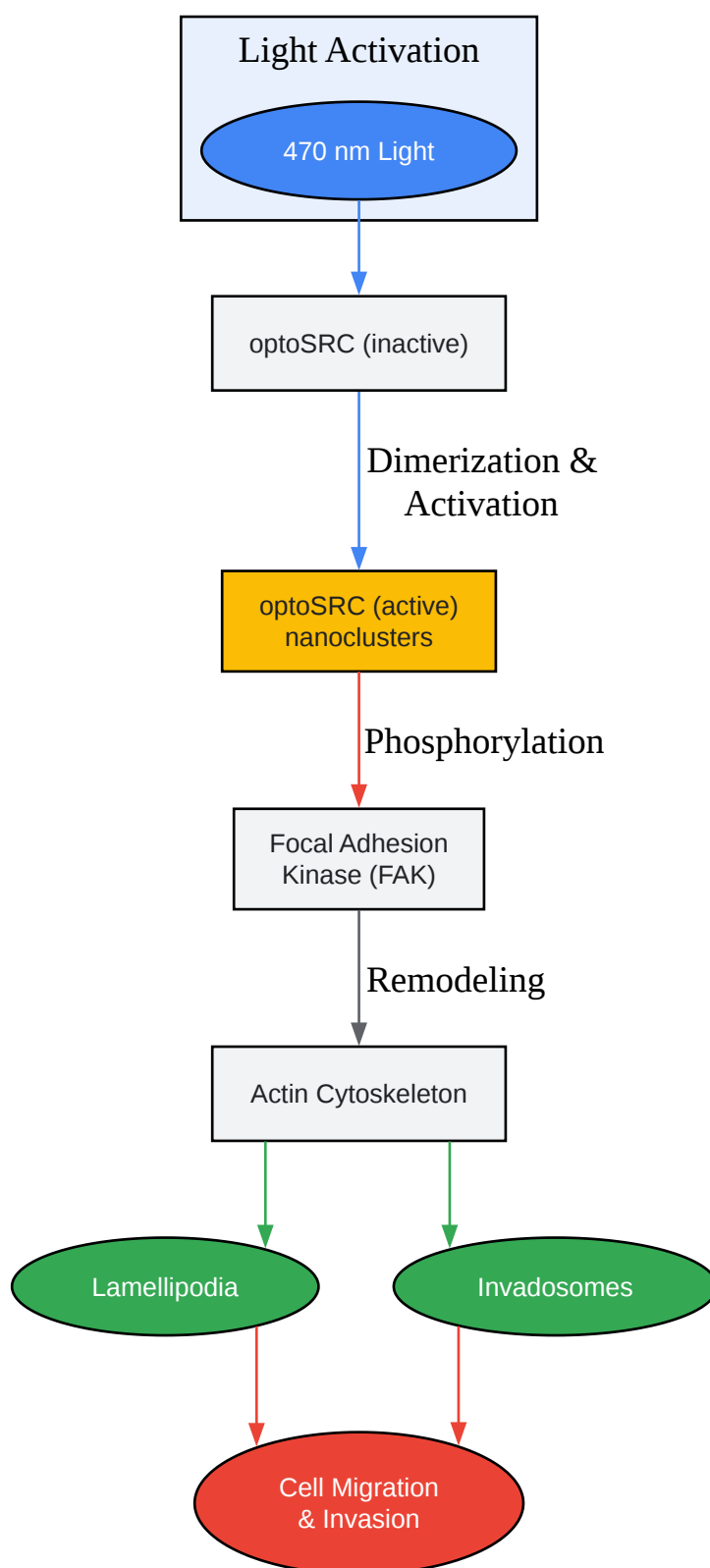
Application Note 1: Probing the Raf/MEK/ERK Pathway with photoswitchable MEK1 (psMEK1)

The Raf/MEK/ERK cascade is a central signaling pathway that regulates cell proliferation, differentiation, and survival.^{[2][3]} Dysregulation of this pathway is a hallmark of many cancers. Photoswitchable MEK1 (psMEK1) allows for direct and specific activation of the pathway downstream of Raf.

Signaling Pathway Diagram







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